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# Safe handling and disposal of 2-Chloroethanol in the lab

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Compound of Interest

Compound Name: 2-Chloroethanol

Cat. No.: B045725

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## **Technical Support Center: 2-Chloroethanol**

This guide provides comprehensive information for the safe handling and disposal of **2-Chloroethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **2-Chloroethanol**?

A1: **2-Chloroethanol** is a flammable liquid and vapor that is highly toxic. It can be fatal if inhaled, ingested, or absorbed through the skin.[1][2] It is also corrosive and can cause severe eye damage.[3][4] The substance may have adverse effects on the central nervous system, cardiovascular system, kidneys, and liver.[4]

Q2: What are the signs and symptoms of exposure to **2-Chloroethanol**?

A2: Symptoms of exposure can include nausea, headache, vomiting, dizziness, and sore throat.[2][4] Skin contact may not be immediately noticeable, but dermatitis can appear later.[1]

Q3: Is **2-Chloroethanol** a carcinogen?

A3: 2-Chloroethanol is not classified as a human carcinogen by IARC, NTP, or OSHA.[5]

Q4: What should I do if I am exposed to **2-Chloroethanol**?



A4: In all cases of exposure, seek immediate medical attention.[2][4]

- Inhalation: Move to fresh air. If the person is not breathing, give artificial respiration, but do NOT use mouth-to-mouth resuscitation.[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[1][2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][6]
- Ingestion: DO NOT induce vomiting. Rinse mouth with water and never give anything by mouth to an unconscious person.[1][3]

Q5: Can I dispose of 2-Chloroethanol down the drain?

A5: No, **2-Chloroethanol** should not be disposed of down the sanitary sewer.[7][8] It is considered hazardous waste and must be collected in a designated, properly labeled, and tightly closed container for disposal by environmental health and safety (EHS) personnel.[1][7]

## **Troubleshooting Guides**

Scenario 1: I have spilled a small amount of **2-Chloroethanol** in the fume hood.

- Immediate Action:
  - Alert personnel in the immediate area.
  - Ensure the fume hood continues to operate to ventilate vapors.
  - Wearing appropriate personal protective equipment (PPE), including fluorinated rubber gloves, safety goggles, a face shield, and a lab coat, confine the spill.[1]
- Cleanup Procedure:
  - Absorb the spill with an inert, non-combustible absorbent material such as sand,
     vermiculite, or diatomaceous earth.[4][10]



- Collect the absorbed material using spark-proof tools and place it in a tightly sealed,
   labeled container for hazardous waste disposal.[11][12]
- Decontaminate the spill area with a mild detergent and water.[12]
- Place all contaminated materials, including gloves and absorbent pads, into the hazardous waste container.[12]

Scenario 2: I suspect a leak from a container of **2-Chloroethanol**.

- Immediate Action:
  - Do not handle the container without appropriate PPE.
  - If it is safe to do so, place the leaking container in secondary containment, such as a larger, chemically resistant tub or bucket.[13]
  - Alert your supervisor and EHS.
- · Troubleshooting:
  - Check the container for any visible cracks or damage.
  - Ensure the container cap is tightly sealed.[1][2]
  - If the leak is from the cap, try tightening it while wearing appropriate PPE. If this does not stop the leak, transfer the contents to a new, appropriate container in a chemical fume hood.

Scenario 3: The color of my **2-Chloroethanol** has changed.

- Analysis: A change in color could indicate contamination or degradation of the chemical.
- Action:
  - Do not use the chemical for your experiment.



- Consult the manufacturer's safety data sheet (SDS) or technical support for information on the stability and appearance of the product.
- If contamination is suspected, treat the chemical as hazardous waste and dispose of it according to your institution's procedures.

**Quantitative Data Summary** 

Property	Value	Source
Flash Point	60°C (140°F) closed cup	[4][14]
Boiling Point	128-130°C	[14]
Vapor Density	2.78 (Air = 1)	[14]
ACGIH TLV (Ceiling)	1 ppm	[15]
NIOSH IDLH	7 ppm	[15]

# Experimental Protocols Protocol for Neutralization of Small Spills

Objective: To safely neutralize a small spill of **2-Chloroethanol**. Note: This procedure should only be performed by trained personnel wearing appropriate PPE.

#### Materials:

- Sodium bicarbonate or a commercial neutralizing agent for acids.[10]
- pH indicator strips.[10]
- Inert absorbent material (e.g., vermiculite, sand).[4]
- Spark-proof scoop or tools.[11]
- Hazardous waste container.
- Mild detergent solution.

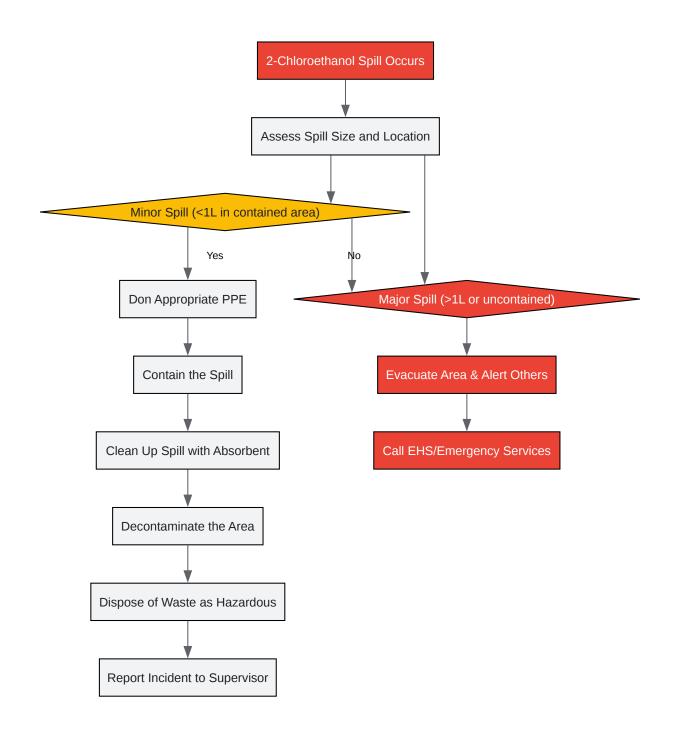


#### Procedure:

- Ensure the spill is contained.
- Slowly and carefully apply sodium bicarbonate or another suitable neutralizing agent from the edges of the spill inwards.[12]
- Avoid breathing any vapors that may be generated.
- Once the reaction has subsided, use an inert absorbent material to soak up the neutralized mixture.[10]
- Check the pH of the spill area with a pH strip to ensure it is between 6 and 8.
- Collect the residue with spark-proof tools and place it in a labeled hazardous waste container.[11]
- Clean the area with a mild detergent solution and wipe dry with absorbent pads.[12]
- Dispose of all contaminated materials as hazardous waste.[12]

### **Visualizations**

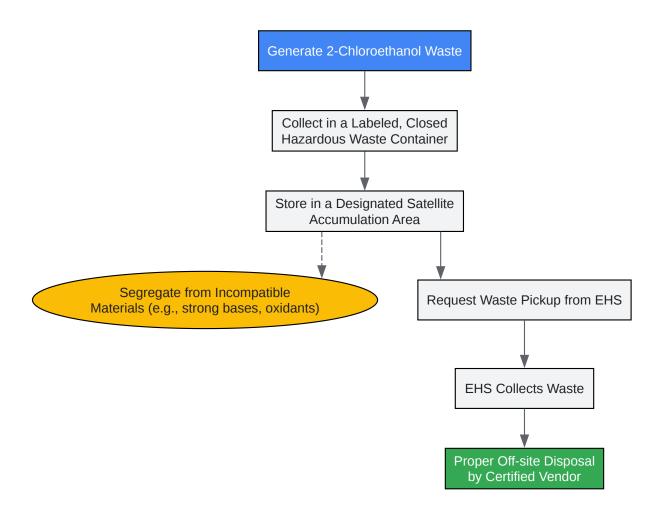




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Caption: Workflow for responding to a **2-Chloroethanol** spill.





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Caption: Proper disposal pathway for 2-Chloroethanol waste.

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